

Application Notes and Protocols for Ceretec™

Leukocyte Labeling in Infection Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ceretec

Cat. No.: B1204290

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the labeling of autologous leukocytes with Technetium-99m (99mTc) exametazime (**Ceretec™**), a crucial procedure for the scintigraphic localization of intra-abdominal infections and inflammatory bowel disease.[1][2] The following sections detail the underlying mechanism, a comprehensive experimental protocol, and essential quality control measures to ensure reliable and accurate diagnostic imaging.

Principle and Mechanism of Action

Ceretec™ (exametazime) is a lipophilic chelating agent that, when reconstituted with 99mTc pertechnetate in the presence of a stannous reductant, forms a neutral, lipophilic 99mTc-exametazime complex.[1][2][3] This lipophilic nature allows the complex to passively diffuse across the cell membranes of leukocytes.[3] Once inside the cell, the complex is converted into a less lipophilic, hydrophilic species.[1][3] This hydrophilic form is unable to diffuse back out of the cell, effectively trapping the 99mTc radiolabel within the leukocyte.[3] These radiolabeled leukocytes, when reinjected into the patient, migrate to sites of infection or inflammation as part

of the normal immune response, allowing for visualization of these areas using a gamma camera.^[4]

Quantitative Data Summary

The efficiency of the labeling process and the quality of the final radiolabeled product are critical for accurate imaging. Key quantitative parameters are summarized in the tables below.

Table 1: Recommended Dosage and Labeling Parameters

Parameter	Value	Reference
Recommended Adult Dose	370–740 MBq	^[5]
Recommended Pediatric Dose	3.7–7.4 MBq/kg	^[6]
Incubation Time	10 - 15 minutes	^[1]
Incubation Temperature	Room Temperature	

Table 2: Quality Control Specifications

Parameter	Specification	Reference
Radiochemical Purity of 99mTc-exametazime	≥ 80%	^[1]
Labeling Efficiency (LE)	40 - 80%	^[7]
Labeled Leukocyte Viability	> 97%	^[8]
pH of 99mTc-HMPAO preparation	9.0 - 9.8	^[7]

Experimental Protocols

Materials:

- **Ceretec™** (exametazime) kit for radiolabeling

- Sterile, non-pyrogenic 99mTc sodium pertechnetate from a generator eluted within 24 hours[1]
- 60 mL sterile syringes
- 19-gauge needles
- Acid-citrate-dextrose (ACD) anticoagulant solution[9]
- 6% Hydroxyethyl starch (HES) solution for erythrocyte sedimentation[8]
- Sterile centrifuge tubes (15 mL and 50 mL)
- Sterile, pyrogen-free normal saline (0.9% NaCl)
- Cell-free plasma (autologous)
- Dose calibrator
- Laminar flow hood or cell isolator for aseptic technique
- Microscope and hemocytometer for cell counting and viability assessment
- pH test strips[7]
- Instant thin-layer chromatography (ITLC-SG) strips for radiochemical purity testing[5]

Protocol:

Part 1: Leukocyte Isolation

- Blood Collection: Draw approximately 40-60 mL of venous blood from the patient into a sterile syringe containing ACD anticoagulant.[6][9][10]
- Erythrocyte Sedimentation: Transfer the anticoagulated blood to a sterile 50 mL centrifuge tube and add 6% HES solution. Gently mix and allow the red blood cells to sediment for 30-60 minutes at room temperature.

- **Leukocyte-Rich Plasma (LRP) Collection:** Carefully aspirate the upper leukocyte-rich plasma layer and transfer it to a new sterile 50 mL centrifuge tube.
- **Cell Pellet Formation:** Centrifuge the LRP at 150-450 g for 5-10 minutes to form a soft cell pellet.
- **Plasma Removal:** Decant the supernatant (leukocyte-poor plasma) into a separate sterile tube and save it for later use (this will be your cell-free plasma).
- **Red Blood Cell Lysis (Optional):** If significant red blood cell contamination is present, resuspend the cell pellet in a small volume of sterile saline and perform hypotonic lysis.
- **Cell Washing:** Resuspend the leukocyte pellet in cell-free plasma and centrifuge again at 150 g for 8 minutes.^[6] Discard the supernatant. Repeat this washing step as necessary to obtain a clean leukocyte pellet.

Part 2: ^{99m}Tc-**Ceretec** Labeling

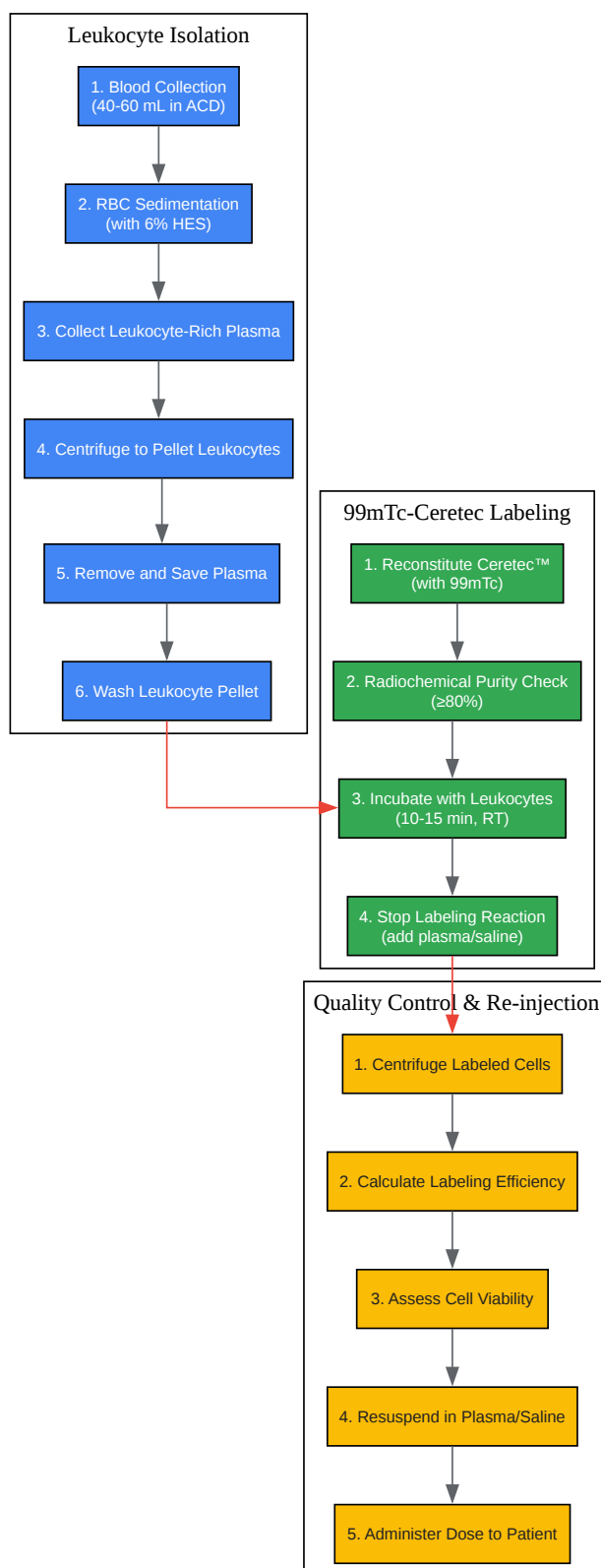
- **Reconstitution of **Ceretec**TM:** In a sterile vial, add 5 mL of sterile, non-pyrogenic ^{99m}Tc sodium pertechnetate (up to 1100 MBq) to the **Ceretec**TM vial.^[5] Gently mix to dissolve.
- **Radiochemical Purity Check:** Before use, determine the radiochemical purity of the ^{99m}Tc-exametazime complex. It must be at least 80%.^[1]
- **Incubation:** Add approximately 1 mL of the freshly prepared ^{99m}Tc-exametazime solution (containing the desired activity, typically 750–1,000 MBq) to the isolated leukocyte pellet.^[7]
- Gently swirl the suspension and incubate at room temperature for 10-15 minutes, with occasional gentle agitation to ensure the cells remain suspended.^[1]
- **Stopping the Labeling Reaction:** After incubation, add approximately 5 mL of cell-free plasma or sterile saline to the cell suspension to stop the labeling process.^{[5][7]}

Part 3: Quality Control and Re-injection

- **Separation of Labeled Cells:** Centrifuge the cell suspension at 150 g for 8 minutes to pellet the now-labeled leukocytes.^[6]

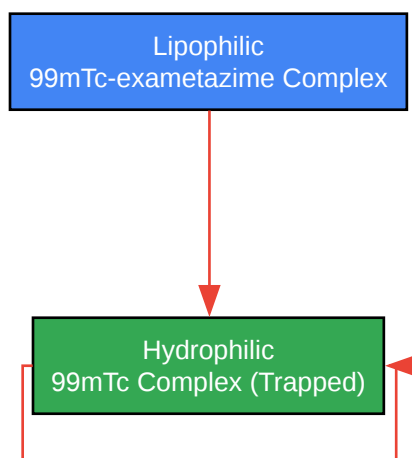
- **Labeling Efficiency Calculation:** Carefully separate the supernatant from the cell pellet. Measure the radioactivity in both the pellet and the supernatant using a dose calibrator. Calculate the labeling efficiency (LE) using the following formula: $LE (\%) = \frac{\text{Activity in pellet}}{\text{Activity in pellet} + \text{Activity in supernatant}} \times 100$
- **Cell Viability Assessment:** A small aliquot of the labeled cell suspension can be used to assess cell viability using the trypan blue exclusion test. Viability should be greater than 97%.[\[8\]](#)
- **Final Preparation for Injection:** Gently resuspend the labeled leukocyte pellet in 3-5 mL of cell-free plasma or sterile saline.
- **Visually inspect the final preparation for any aggregates, clumps, or clots.**[\[7\]](#)
- **Dose Administration:** Draw the patient's dose into a sterile syringe and measure the activity in a dose calibrator immediately prior to administration.[\[1\]](#) The labeled leukocytes should be reinjected into the patient as soon as possible, preferably within 1-2 hours of labeling.[\[6\]](#)

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Ceretec™** leukocyte labeling.



[Click to download full resolution via product page](#)

Caption: Mechanism of **Ceretec™** uptake and retention in leukocytes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. Ceretec (Technetium Tc99m Exametazime Injection): Side Effects, Uses, Dosage, Interactions, Warnings [rxlist.com]
- 3. medkoo.com [medkoo.com]
- 4. Ceretec Scan: 7 Key Steps & Info - Liv Hospital [int.livhospital.com]
- 5. Novel approach for quality assessment and improving diagnostic accuracy in cell-based infection imaging using 99mTc-HMPAO labeled leukocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. ref.mcbradiology.com [ref.mcbradiology.com]
- 7. mattioli1885journals.com [mattioli1885journals.com]
- 8. researchgate.net [researchgate.net]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 10. mercycare.org [mercycare.org]

- To cite this document: BenchChem. [Application Notes and Protocols for Ceretec™ Leukocyte Labeling in Infection Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1204290/docs#application-notes-and-protocols-for-ceretec-leukocyte-labeling-in-infection-imaging>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)